

Technical Support Center: Strategies to Reduce Nitrosamine Formation

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Compound of Interest

Compound Name: *N*-Nitroso propafenone

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Welcome to the Technical Support Center for Nitrosamine Impurity Control. This resource is designed for researchers, scientists, and drug development professionals. Here you will find in-depth troubleshooting guides and frequently asked questions (FAQs) to address specific issues related to nitrosamine formation during pharmaceutical manufacturing.

Section 1: Understanding the Fundamentals of Nitrosamine Formation

This section addresses the basic chemical principles underlying nitrosamine formation. A clear understanding of these mechanisms is the first step in developing effective control strategies.

Frequently Asked Questions (FAQs)

Q1: What are nitrosamines and why are they a concern in pharmaceuticals?

A1: N-nitrosamines are a class of organic compounds characterized by a nitroso group ($-N=O$) bonded to an amine.^[1] Many are classified as probable or possible human carcinogens, making their presence in medicines, even at trace levels, a significant safety concern.^[2] Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA) and the

European Medicines Agency (EMA), have established strict limits on their presence in drug products.[3][4]

Q2: What is the basic chemical reaction for nitrosamine formation?

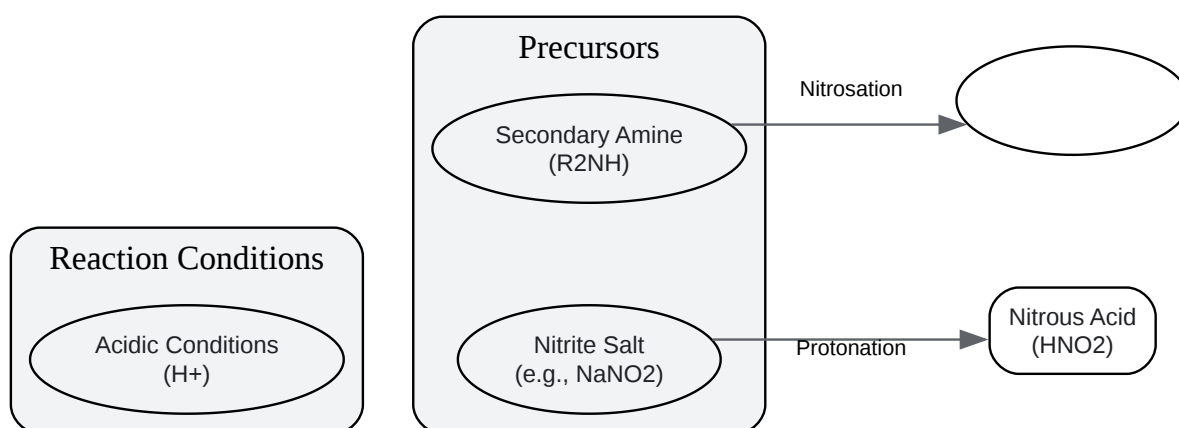
A2: The most common pathway involves the reaction of a secondary or tertiary amine with a nitrosating agent, typically under acidic conditions.[1][5] Nitrous acid (HNO_2), often formed in situ from nitrite salts (like sodium nitrite) in an acidic environment, is a common nitrosating agent.[1] The reaction is a nitrosation, where the nitroso group is transferred to the amine.[6]

Q3: What are the primary precursors required for nitrosamine formation?

A3: Two main precursors are necessary:

- A Nitrosatable Amine: Secondary amines are the most reactive precursors.[6] Tertiary and quaternary amines can also lead to nitrosamine formation through more complex pathways, such as dealkylation.[1][7] These amines can be present in the active pharmaceutical ingredient (API) itself, as impurities or degradants in raw materials, or in reagents and solvents.[6]
- A Nitrosating Agent: These are substances that can donate a nitroso group. The most common source in drug manufacturing is residual nitrite (NO_2^-) impurities found in raw materials and excipients.[8][9]

► **View Diagram: Nitrosamine Formation Pathway**



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Caption: Basic pathway for nitrosamine formation.

Section 2: Troubleshooting Your Risk Assessment

A robust risk assessment is the cornerstone of any nitrosamine control strategy, as mandated by regulatory authorities.^[10] This guide helps you identify and troubleshoot potential gaps in your assessment process.

Troubleshooting Guide: Risk Assessment

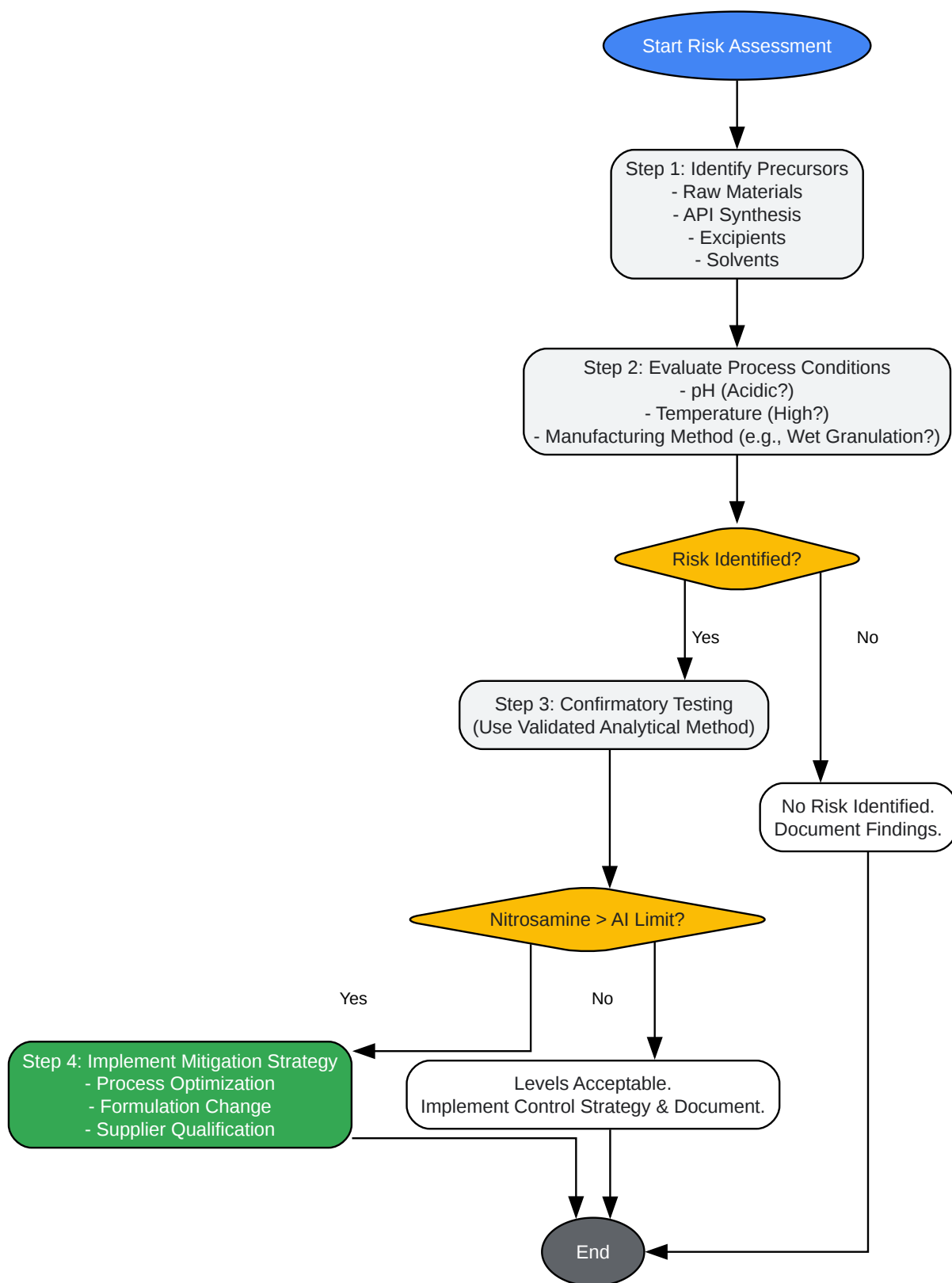
Problem: I am unsure where to start my risk assessment for potential nitrosamine formation.

Solution: The FDA and EMA recommend a systematic, three-step approach.^{[4][11]} Your goal is to identify and document any potential for nitrosamine impurities to form or be introduced into your API or final drug product.

- Step 1: Identify Potential Sources of Amines and Nitrosating Agents.
 - API Synthesis: Scrutinize every step of your API manufacturing process. Do you use reagents, starting materials, or solvents that are amines or could degrade into them (e.g., N,N-dimethylformamide (DMF))?^{[7][12]} Are nitrosating agents like sodium nitrite used, for instance, in quenching steps involving azides?^[7]
 - Excipients: Excipients are a critical and often overlooked source of nitrite impurities.^[13] Obtain Certificates of Analysis (CoA) from suppliers for nitrite content. Be aware that nitrite levels can vary significantly between suppliers and even between batches from the same supplier.^{[9][15]}
 - Raw Materials & Water: Analyze all raw materials, including fresh and recovered solvents, for amine or nitrite impurities.^{[7][16]} Water quality used in processes like wet granulation is also a factor.^[14]
 - Cross-Contamination: Evaluate the risk of cross-contamination from other processes running on the same equipment lines.^[16]
- Step 2: Evaluate Process Conditions.

- pH: Are there steps in your process that are acidic (low pH)? Acidic conditions significantly accelerate the nitrosation reaction.[\[17\]](#)[\[18\]](#)
- Temperature: Do any steps involve high temperatures (e.g., drying)? Elevated temperatures can increase the rate of nitrosamine formation and the degradation of materials into amine precursors.[\[17\]](#)[\[18\]](#)
- Water Activity: For solid dosage forms, higher water content, such as in wet granulation, can facilitate the reaction between solid-state precursors.[\[8\]](#)
- Step 3: Assess Degradation and Stability.
 - API Degradation: Can your API or its intermediates degrade to form a secondary or tertiary amine over the product's shelf life?[\[19\]](#)
 - Packaging Materials: Certain packaging materials, like nitrocellulose-based lidding foils or rubber stoppers, can be a source of nitrosating agents or leachable nitrosamines.[\[16\]](#)[\[18\]](#) Conduct extractable and leachable studies where risk is identified.[\[18\]](#)

► **View Diagram: Nitrosamine Risk Assessment Workflow**



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Caption: A workflow for nitrosamine risk assessment.

Frequently Asked Questions (FAQs)

Q4: My API contains a secondary amine. Does this automatically mean my product is high-risk?

A4: Not automatically, but it is a significant risk factor that requires careful evaluation.^[8] The formation of a nitrosamine depends on the co-existence of a nitrosating agent and conducive conditions. If your process uses excipients with very low nitrite levels, maintains a neutral or basic pH, and avoids high temperatures, the risk can be substantially reduced.^{[20][21]} Confirmatory testing is essential to verify the absence of nitrosamine impurities.

Q5: How can I assess the risk from my excipient suppliers?

A5: Excipient variability is a major contributor to nitrosamine contamination.^[15] A structured supplier qualification program is critical.^{[15][18]} Request data on nitrite levels for each excipient. Do not rely on a single batch; ask for data across multiple batches to understand variability. Consider performing your own testing of incoming excipient lots, as recommended by IPEC.^[22] Changing the supplier of even one critical excipient can significantly reduce the potential for nitrosamine formation.^{[23][24]}

Section 3: Mitigation and Control Strategies

Once a risk has been identified, the focus shifts to mitigation. This section provides troubleshooting advice for reducing or eliminating nitrosamine impurities.

Troubleshooting Guide: Mitigation Strategies

Problem: My confirmatory testing has detected an unacceptable level of a nitrosamine. What are my primary mitigation options?

Solution: Mitigation strategies can be applied to the API synthesis process, the drug product formulation, or both. The choice depends on the identified root cause.

- Option 1: Modify the API Manufacturing Process.
 - Process Optimization: Can you modify reaction conditions to avoid those that favor nitrosamine formation? This could involve changing the order of reagent addition, avoiding acidic conditions, or using lower temperatures.

- Reagent Substitution: If a reagent is a source of amine impurities (e.g., certain solvents or catalysts), investigate alternative, higher-purity options.^[7] For quenching residual azides, consider alternatives to nitrous acid where feasible.^{[7][12]}
- Purification: Introduce purification steps (e.g., crystallization, chromatography) designed to effectively remove any nitrosamines that may have formed.
- Option 2: Reformulate the Drug Product.
 - Excipient Selection: This is one of the most effective strategies.^[20] Replace high-nitrite excipients with low-nitrite alternatives. Studies have shown that careful excipient selection can reduce nitrosamine formation by up to 89%.^{[23][24]}
 - pH Modulation: The nitrosation reaction is highly pH-dependent.^[20] Incorporating a basic excipient (an alkalinizing agent) like sodium carbonate into the formulation can raise the micro-environment pH and significantly inhibit nitrosamine formation.^{[5][21]}
 - Inhibitors/Scavengers: Add antioxidants to the formulation. Ascorbic acid (Vitamin C) and alpha-tocopherol (Vitamin E) have been shown to be effective "scavengers" that react with nitrosating agents, preventing them from reacting with amines.^{[8][20]}
- Option 3: Enhance Control of Materials.
 - Supplier Qualification: Implement stricter specifications for nitrite and amine impurities in all incoming raw materials and excipients.^[18]
 - Recovered Materials: Be extremely cautious with recovered solvents, reagents, and catalysts. They may concentrate amine impurities.^[7] Ensure they are only used in the same or earlier manufacturing steps and that adequate purification is performed.

Frequently Asked Questions (FAQs)

Q6: How effective is adding an antioxidant like ascorbic acid?

A6: Studies have demonstrated that incorporating antioxidants can effectively inhibit the formation of nitrosamines in drug formulations.^{[21][22]} They work by chemically inactivating the nitrosating agents.^[8] The effectiveness depends on the specific formulation, concentration of

the antioxidant, and storage conditions. A stability study is required to confirm the long-term effectiveness of this approach.[\[21\]](#)

Q7: Is it better to use dry granulation instead of wet granulation?

A7: Wet granulation can present a higher risk because the presence of water can facilitate the reaction between amine and nitrite precursors.[\[6\]](#)[\[8\]](#) However, the overall risk depends on all factors, including the specific excipients used and the drying temperature. For hydrochloride salt APIs, the amount of nitrosamine formed can be significantly higher with wet granulation compared to dry granulation or direct compression.[\[8\]](#) If wet granulation is necessary, using purified water with low nitrite levels and optimizing the drying process are critical control measures.

Section 4: Analytical Testing and Control

Reliable analytical testing is required to confirm the presence or absence of nitrosamines and to validate the effectiveness of mitigation strategies.

Troubleshooting Guide: Analytical Methods

Problem: My analytical method is not sensitive enough to detect nitrosamines at the required low levels (ng/day).

Solution: Detecting trace-level nitrosamines requires highly sensitive and specific analytical techniques. Regulatory guidances and scientific literature point to several validated methods.

- Method Selection:
 - LC-MS/MS or LC-HRMS: Liquid Chromatography coupled with tandem Mass Spectrometry (MS/MS) or High-Resolution Mass Spectrometry (HRMS) is the most widely used and recommended technique.[\[25\]](#)[\[26\]](#) It offers the high sensitivity and selectivity needed to detect parts-per-billion (ppb) levels of nitrosamines in complex API and drug product matrices.[\[26\]](#)
 - GC-MS/MS: Gas Chromatography-MS/MS is also a powerful technique, particularly for volatile nitrosamines like NDMA.[\[25\]](#)[\[27\]](#)

- Method Optimization:
 - Sample Preparation: This is a critical step. Optimize your sample preparation to concentrate the nitrosamine analytes and remove interfering components from the matrix. Techniques like solid-phase extraction (SPE) or liquid-liquid extraction can significantly improve sensitivity.[\[19\]](#)
 - Internal Standards: Use of isotope-labeled internal standards is highly recommended for accurate quantification, as it compensates for matrix effects and variations during sample preparation and injection.[\[27\]](#)
 - Protect from Light and Heat: Nitrosamines can be sensitive to light and may degrade at high temperatures (e.g., in a GC inlet). Prepare samples freshly, use amber glassware, and consider protective measures in your instrument setup.[\[27\]](#)
- Method Validation: All analytical methods used for nitrosamine testing must be fully validated according to ICH Q2(R1) guidelines to ensure they are accurate, precise, and robust for their intended purpose.[\[27\]](#)

Frequently Asked Questions (FAQs)

Q8: Where can I find established analytical methods for nitrosamine testing?

A8: Regulatory agencies have published several validated methods that can be used as a starting point. The FDA website provides LC-HRMS and GC-MS methods for testing various drug products.[\[26\]](#)[\[28\]](#) These methods can be adapted and validated for your specific product.

Q9: What are the typical Acceptable Intake (AI) limits I need to target?

A9: AI limits are based on a lifetime cancer risk and are compound-specific. The FDA has established an AI limit of 26.5 ng/day for several common small-molecule nitrosamines like NDMA and NDEA.[\[29\]](#) For nitrosamine drug substance-related impurities (NDSRIs), the limits are determined based on a carcinogenic potency categorization approach.[\[29\]](#)[\[30\]](#) If multiple nitrosamines are present, the total daily intake should be considered. Always refer to the latest FDA and EMA guidance for the most current AI limits.[\[13\]](#)[\[28\]](#)

Table 1: FDA Recommended Acceptable Intake (AI) Limits for Common Nitrosamines

Nitrosamine Impurity	Abbreviation	Recommended AI Limit (ng/day)
N-Nitrosodimethylamine	NDMA	26.5
N-Nitrosodiethylamine	NDEA	26.5
N-Nitroso-N-methyl-4-aminobutyric acid	NMBA	26.5
N-Nitrosoisopropylethylamine	NIPEA	26.5
N-Nitrosodiisopropylamine	NDIPA	26.5
N-Nitrosodibutylamine	NDBA	26.5

Source: Adapted from FDA Guidance.[\[11\]](#) Note: This table is not exhaustive. Manufacturers should consult the latest regulatory guidance for a complete list and for NDSRI-specific limits.

Section 5: Experimental Protocols

Protocol 1: General Risk Assessment for Nitrosamine Impurities

Objective: To systematically identify and evaluate the potential risk of nitrosamine impurities in an API or drug product manufacturing process.

Methodology:

- Team Formation: Assemble a cross-functional team including members from Process Chemistry, Formulation Science, Analytical Development, Quality Assurance, and Supply Chain.

- Information Gathering:
 - Collect detailed process flow diagrams for the full API synthesis and drug product manufacturing processes.
 - Compile a complete list of all materials used: starting materials, reagents, solvents (fresh and recovered), catalysts, intermediates, excipients, and primary packaging components. [\[16\]](#)
 - Obtain supplier information and CoAs for all materials, specifically requesting data on nitrite and secondary/tertiary amine content where applicable. [\[15\]](#)
- Risk Identification (API Process):
 - Review each synthesis step for the presence of secondary/tertiary/quaternary amines or materials that can degrade to form them. [\[7\]](#)
 - Identify any steps using nitrosating agents (e.g., nitrites, nitrous acid). Pay special attention to quenching steps. [\[7\]](#)
 - Evaluate the potential for carryover of unreacted precursors into subsequent steps.
- Risk Identification (Drug Product Process):
 - Quantify the total potential nitrite load from all excipients based on supplier data and formulation batch size. [\[9\]](#)
 - Assess the vulnerability of the API and any amine-containing excipients to nitrosation.
 - Evaluate process conditions: identify steps with low pH, high temperature, or high moisture content (e.g., wet granulation, aqueous film coating, high-temperature drying). [\[17\]](#)[\[18\]](#)
- Risk Evaluation & Prioritization:
 - Score each identified risk based on its probability of occurrence and the severity of its potential impact.

- Use a risk matrix (e.g., Failure Mode and Effects Analysis - FMEA) to prioritize risks. High-priority risks are those where both an amine source and a nitrosating agent are present under favorable reaction conditions.
- Action Plan:
 - For any identified risk, define an action plan.
 - If risk is high, proceed immediately to Protocol 2: Confirmatory Testing.
 - If risk is low, provide a scientific justification and document the assessment thoroughly.[\[31\]](#)
- Documentation and Review: Document all findings, justifications, and action plans in a formal risk assessment report. This report should be a living document, reviewed periodically or whenever a significant process or material change occurs.

Protocol 2: General Confirmatory Testing using LC-MS/MS

Objective: To accurately detect and quantify nitrosamine impurities in a drug product sample. This is a generalized protocol; specific parameters must be optimized and validated for each unique matrix.

Methodology:

- Sample Preparation:
 - Accurately weigh a representative portion of the drug product (e.g., ground tablets).
 - Select an appropriate extraction solvent (e.g., methanol, dichloromethane, or a mixture). The choice depends on the solubility of the target nitrosamines and the drug product matrix.
 - Spike the sample with an appropriate isotope-labeled internal standard for each target nitrosamine.
 - Extract the nitrosamines using a validated procedure (e.g., sonication, vortexing, shaking).

- Clarify the extract by centrifugation and/or filtration to remove particulate matter.
- Note: Protect samples from light throughout this process by using amber vials.[27]
- Chromatographic Separation (LC):
 - Use a suitable reversed-phase LC column (e.g., C18) capable of separating the target nitrosamines from each other and from matrix interferences.
 - Develop a gradient elution method using mobile phases such as water with 0.1% formic acid (Mobile Phase A) and methanol or acetonitrile with 0.1% formic acid (Mobile Phase B).
- Mass Spectrometric Detection (MS/MS):
 - Utilize an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source operating in positive ion mode.
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - For each nitrosamine and its corresponding internal standard, optimize and monitor at least two specific MRM transitions (a primary quantifier and a secondary qualifier ion) to ensure identity and selectivity.
- Quantification:
 - Generate a calibration curve using certified reference standards of the target nitrosamines.
 - Calculate the concentration of each nitrosamine in the sample by comparing the peak area ratio of the analyte to its internal standard against the calibration curve.
- Validation:
 - Validate the method according to ICH Q2(R1) guidelines, establishing parameters such as specificity, limit of detection (LOD), limit of quantification (LOQ), linearity, accuracy, precision, and robustness.[27] The LOQ must be sufficiently low to ensure detection well below the regulatory AI limit.

References

- FDA Guidance for Industry: Control of Nitrosamine Impurities in Human Drugs. ECA Academy. [\[Link\]](#)
- Control of Nitrosamine Impurities in Human Drugs. U.S. Food and Drug Administration (FDA). [\[Link\]](#)
- Excipient Impact on Nitrosamine Formation. ResolveMass Laboratories Inc. [\[Link\]](#)
- An update on the current status and prospects of nitrosation pathways and possible root causes of nitrosamine formation in various pharmaceuticals. National Institutes of Health (NIH). [\[Link\]](#)
- Control of Nitrosamine Impurities in Human Drugs. U.S. Food and Drug Administration (FDA). [\[Link\]](#)
- 5 Common Sources of Nitrosamine Contamination You Must Control. ResolveMass Laboratories Inc. [\[Link\]](#)
- Nitrosamine formation mechanism from Nitrates and Amines. ResolveMass Laboratories Inc. [\[Link\]](#)
- Control of Nitrosamine Impurities in Human Drugs. Vistaar.ai. [\[Link\]](#)
- Control of Nitrosamine Impurities in Human Drugs. U.S. Food and Drug Administration (FDA). [\[Link\]](#)
- 6 Steps to reduce nitrosamines impurities in Pharma industry. Technip Energies. [\[Link\]](#)
- Analytical Methods for the Investigation of Carcinogenic Nitrosamines in APIs and Drug Products. ProPharma. [\[Link\]](#)
- Strategies for mitigating nitrosamine contamination in pharmaceutical drug manufacturing: insights from FDA research. American Chemical Society. [\[Link\]](#)
- Strategies to Reduce Nitrosamine Contamination of Drug Products. SE Tylose. [\[Link\]](#)

- Chemistry for The Formation of Nitrosamines. Veeprho. [\[Link\]](#)
- Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices. PubMed Central. [\[Link\]](#)
- European regulatory perspective on nitrosamine mitigation strategies. European Pharmaceutical Review. [\[Link\]](#)
- Formation of N-Nitrosamine Drug Substance Related Impurities in Medicines: A Regulatory Perspective on Risk Factors and Mitigation Strategies. ACS Publications. [\[Link\]](#)
- Modeling the Impact of Excipients Selection on Nitrosamine Formation towards Risk Mitigation. National Institutes of Health (NIH). [\[Link\]](#)
- Excipient Nitrosamine Contamination. ResolveMass Laboratories Inc. [\[Link\]](#)
- Nitrosamine impurities: guidance for marketing authorisation holders. European Medicines Agency (EMA). [\[Link\]](#)
- Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices. ACS Publications. [\[Link\]](#)
- Modeling the Impact of Excipients Selection on Nitrosamine Formation towards Risk Mitigation. MDPI. [\[Link\]](#)
- Modeling the Impact of Excipients Selection on Nitrosamine Formation towards Risk Mitigation. ResearchGate. [\[Link\]](#)
- EMA Nitrosamine Guidelines. Zamann Pharma Support GmbH. [\[Link\]](#)
- Are Packaging Materials a Hidden Source of Nitrosamines? Understanding the Risks. The Medicine Maker. [\[Link\]](#)
- Nitrosamine impurities. Heads of Medicines Agencies (HMA). [\[Link\]](#)
- Modeling the Impact of Excipients Selection on Nitrosamine Formation towards Risk Mitigation. PubMed. [\[Link\]](#)

- LC-HRMS Based Analytical Platform to Determine Nitrosamines in Pharmaceuticals. U.S. Food and Drug Administration (FDA). [[Link](#)]
- EMA Guidance for Nitrosamine Response Template. Freyr Solutions. [[Link](#)]
- FDA revises final guidance on nitrosamine impurities. RAPS. [[Link](#)]
- Development and comparison of methods for the nitrosamine analysis in different APIs by means of UPLC-MS/MS. Biblioteca IQS. [[Link](#)]
- Regulatory Experiences with Root Causes and Risk Factors for Nitrosamine Impurities in Pharmaceuticals. PubMed. [[Link](#)]
- Guidance Breakdown: FDA Revises Its Final Guidance on Nitrosamine Impurities. The FDA Group. [[Link](#)]
- Overview of US FDA guidance: “Control of Nitrosamine Impurities in Human Drugs”. SlideShare. [[Link](#)]
- Nitrosamine Contamination in Pharmaceuticals: A Comprehensive Review on Nitrosation Pathways, Potential Root Cause, Detection, Risk Assessment, and Mitigation Strategies. Semantic Scholar. [[Link](#)]
- Nitrosamine Contamination in Pharmaceuticals: A Comprehensive Review on Nitrosation Pathways, Potential Root Cause, Detection, Risk Assessment, and Mitigation Strategies. Biosciences Biotechnology Research Asia. [[Link](#)]
- Potential sources for Nitrosamine Impurities. ECA Academy. [[Link](#)]
- Formulating for Safety: How to Minimize Nitrosamine Risk. The Medicine Maker. [[Link](#)]

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Sources

- [1. veeprho.com \[veeprho.com\]](#)
- [2. Regulatory Experiences with Root Causes and Risk Factors for Nitrosamine Impurities in Pharmaceuticals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. FDA Guidance for Industry: Control of Nitrosamine Impurities in Human Drugs - ECA Academy \[gmp-compliance.org\]](#)
- [4. Nitrosamine impurities: guidance for marketing authorisation holders | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [5. Nitrosamine formation mechanisms and control strategies | LGC Standards \[lgcstandards.com\]](#)
- [6. An update on the current status and prospects of nitrosation pathways and possible root causes of nitrosamine formation in various pharmaceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. fda.gov \[fda.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. pharmaexcipients.com \[pharmaexcipients.com\]](#)
- [10. EMA Nitrosamine Guidelines - Zamann Pharma Support GmbH \[zamann-pharma.com\]](#)
- [11. insider.thefdagroup.com \[insider.thefdagroup.com\]](#)
- [12. Nitrosamine Contamination in Pharmaceuticals: A Comprehensive Review on Nitrosation Pathways, Potential Root Cause, Detection, Risk Assessment, and Mitigation Strategies – Biosciences Biotechnology Research Asia \[biotech-asia.org\]](#)
- [13. europeanpharmaceuticalreview.com \[europeanpharmaceuticalreview.com\]](#)
- [14. resolvemass.ca \[resolvemass.ca\]](#)
- [15. resolvemass.ca \[resolvemass.ca\]](#)
- [16. Potential sources for Nitrosamine Impurities - ECA Academy \[gmp-compliance.org\]](#)
- [17. resolvemass.ca \[resolvemass.ca\]](#)
- [18. resolvemass.ca \[resolvemass.ca\]](#)
- [19. benchchem.com \[benchchem.com\]](#)
- [20. 6 Steps to reduce nitrosamines impurities in Pharma industry - Zamann Pharma Support GmbH \[zamann-pharma.com\]](#)

- 21. Strategies for mitigating nitrosamine contamination in pharmaceutical drug manufacturing: insights from FDA research - ACS Fall 2025 - American Chemical Society [acs.digitellinc.com]
- 22. Strategies to Reduce Nitrosamine Contamination of Drug Products [setylose.com]
- 23. researchgate.net [researchgate.net]
- 24. Modeling the Impact of Excipients Selection on Nitrosamine Formation towards Risk Mitigation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 26. fda.gov [fda.gov]
- 27. propharmagroup.com [propharmagroup.com]
- 28. fda.gov [fda.gov]
- 29. FDA revises final guidance on nitrosamine impurities | RAPS [raps.org]
- 30. Part One: Industry examining FDA guidance on nitrosamines | Quality Matters | U.S. Pharmacopeia Blog [qualitymatters.usp.org]
- 31. fpmaj.gr.jp [fpmaj.gr.jp]
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